

# Enalaprilat-D5: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: Enalaprilat D5

Cat. No.: B10799935

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Disclaimer: This document provides a comprehensive overview of the stability and storage conditions for Enalaprilat-D5. Due to a lack of publicly available, in-depth stability studies specifically for the deuterated form, this guide leverages extensive data from its non-deuterated counterpart, enalapril and its active metabolite enalaprilat. The deuterium labeling in Enalaprilat-D5 is not expected to significantly alter the fundamental chemical stability or degradation pathways of the molecule. Therefore, the information presented here, derived from studies on enalapril, serves as a robust and scientifically sound proxy for understanding the stability profile of Enalaprilat-D5.

## Introduction

Enalaprilat-D5 is the deuterated form of Enalaprilat, the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor enalapril. As a stable isotope-labeled internal standard, Enalaprilat-D5 is critical for accurate quantification in pharmacokinetic and metabolic studies using mass spectrometry. Ensuring the integrity of this standard is paramount for the reliability of experimental results. This guide provides a detailed summary of its recommended storage conditions, potential degradation pathways, and protocols for stability assessment.

## Recommended Storage Conditions

The stability of Enalaprilat-D5 is highly dependent on whether it is in solid form or in solution. Adherence to recommended storage conditions is crucial to prevent degradation and maintain

its purity.

## Solid State Storage

In its solid (powder) form, Enalaprilat-D5 is relatively stable.

Storage Temperature	Recommended Duration
-20°C	3 years[1]
4°C	2 years[1]

## In-Solvent Storage

Once dissolved in a solvent, the stability of Enalaprilat-D5 is significantly reduced. It is advisable to prepare solutions fresh. If storage is necessary, it should be for a limited time at low temperatures.

Storage Temperature	Recommended Duration
-80°C	6 months[2]
-20°C	1 month[2]

## Chemical Stability and Degradation Pathways

The primary degradation pathways for enalapril, and by extension Enalaprilat-D5, are hydrolysis and intramolecular cyclization. These reactions are influenced by pH, temperature, and light.[3]

### Hydrolytic Degradation

Hydrolysis is a major degradation route, particularly under alkaline conditions. Enalapril, the prodrug, hydrolyzes to form enalaprilat. While Enalaprilat-D5 is already the active metabolite, further degradation can occur under harsh conditions.

### Cyclization to Diketopiperazine

In acidic and neutral aqueous solutions, enalapril can undergo intramolecular cyclization to form a diketopiperazine (DKP) derivative. This is also a potential degradation pathway for Enalaprilat-D5.

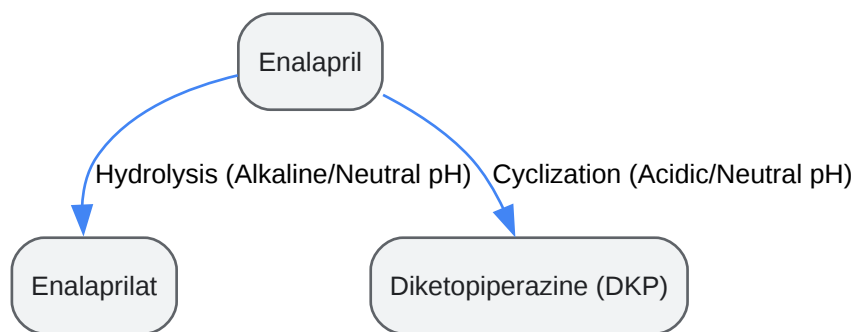
## Photostability

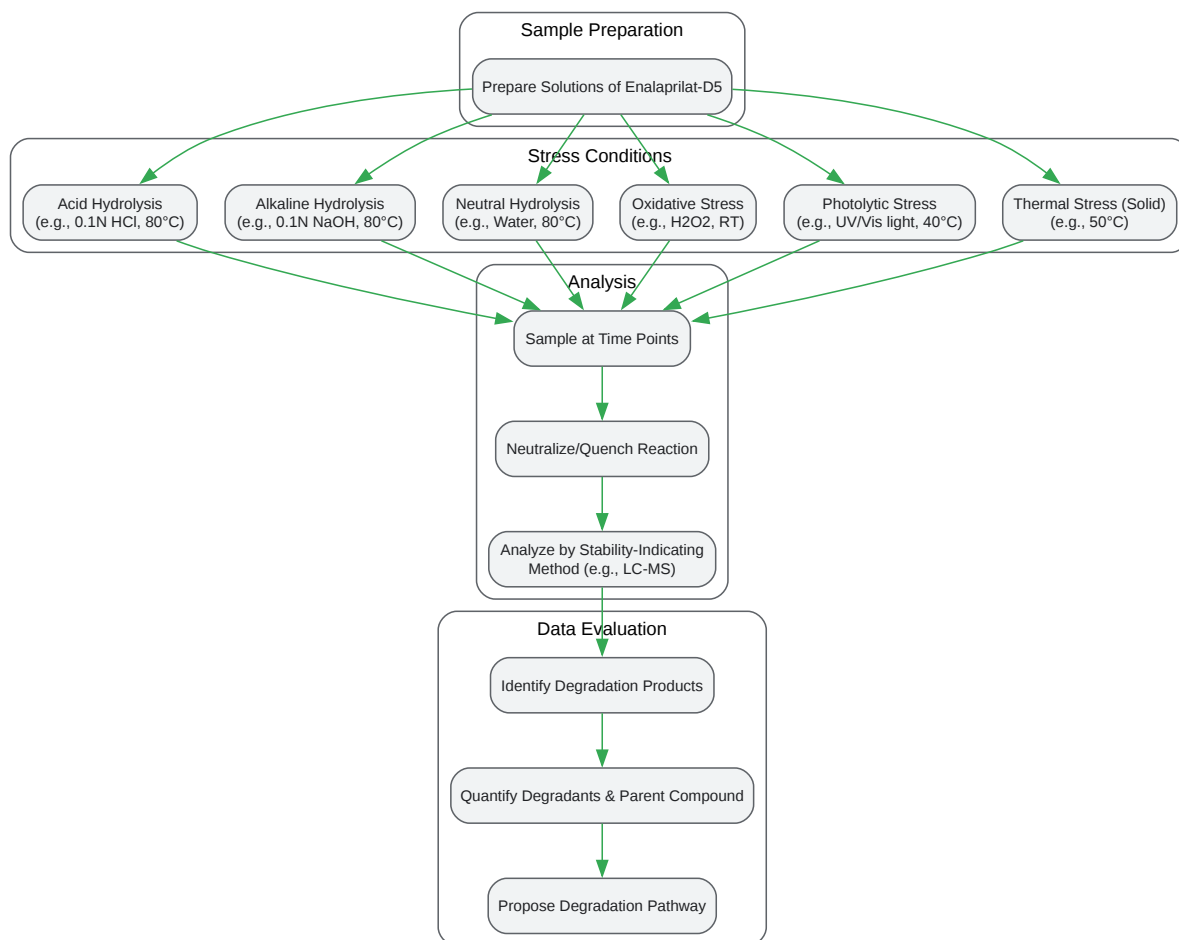
Exposure to UV and visible radiation can lead to slight degradation in aqueous solutions. However, in the solid state, the compound is generally considered photostable.

## Thermal Stability

In the solid state, enalapril has been shown to be stable under dry heat conditions.

The following diagram illustrates the primary degradation pathways of the parent compound, enalapril, which are anticipated to be the same for Enalaprilat-D5.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

